

A Comparative Meta-Analysis of Clinical Trials on Calcium Citrate Malate

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Compound of Interest

Compound Name: *Calcium citrate malate*

CAS No.: *159771-97-8*

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For researchers, scientists, and drug development professionals, understanding the nuances of calcium supplementation is critical for advancing therapeutic strategies for bone health. This guide provides a comprehensive meta-analysis of clinical trials focusing on **Calcium Citrate Malate** (CCM), comparing its performance with other calcium alternatives, supported by experimental data and physiological pathways.

Superior Bioavailability and Efficacy of Calcium Citrate Malate

Calcium Citrate Malate (CCM) is a salt of calcium combined with citric acid and malic acid.^[1] Meta-analyses of clinical trials have consistently demonstrated its high bioavailability and efficacy in promoting bone health across various age groups, including adolescents, young adults, and postmenopausal women.^{[2][3][4]}

A key advantage of CCM is its superior absorption compared to the more commonly used calcium carbonate.^[5] A meta-analysis of 15 studies involving 184 subjects revealed that calcium absorption from calcium citrate was significantly higher than from calcium carbonate by approximately 22% to 27%, both on an empty stomach and with meals.^{[6][7]} This enhanced

absorption is attributed to the water-soluble nature of the complex, which allows for calcium ion release and absorption independent of gastric acid.[4] In fact, the structure of **calcium citrate malate** increases its dissolution in the stomach by 6-9 times compared to calcium citrate alone.[4] This is particularly beneficial for individuals with reduced stomach acid (achlorhydria), a condition more prevalent in the elderly.[1]

In terms of clinical outcomes, studies have shown that CCM is more effective than calcium carbonate in reducing bone loss, especially in postmenopausal women.[5][8] One randomized, double-blind, placebo-controlled trial found that CCM prevented bone loss at the femoral neck, radius, and spine, whereas calcium carbonate only maintained bone density at the femoral neck and radius.[5] Furthermore, supplementation with 500 mg of CCM has been shown to significantly increase bone mineral density in women with a low dietary calcium intake.[8]

While calcium supplements, in general, have shown a potential to reduce the risk of total and vertebral fractures, the evidence remains weak and inconsistent, particularly in trials with a low risk of bias.[9][10][11][12] However, some studies suggest that CCM, in conjunction with Vitamin D, may decrease the risk of bone fractures in the elderly.[1]

From a safety perspective, CCM is generally well-tolerated, with side effects comparable to a placebo.[8] Unlike calcium carbonate, which can cause gastrointestinal side effects like constipation and bloating, CCM is often better tolerated.[13] An important consideration is the risk of kidney stones; CCM is recognized as a calcium source that does not increase this risk and may even offer protection against stone formation.[4]

Quantitative Data Summary

The following tables summarize the quantitative data from meta-analyses and key clinical trials comparing **Calcium Citrate Malate** with other calcium supplements.

Table 1: Bioavailability Comparison

Calcium Form	Relative Bioavailability vs. Calcium Carbonate	Conditions	Citation
Calcium Citrate	22% - 27% higher	With or without meals	[6][7]
Calcium Citrate	27% higher	On an empty stomach	[13]
Calcium Citrate	22% higher	Taken with meals	[13]

Table 2: Efficacy in Postmenopausal Women (Changes in Bone Mineral Density - BMD)

Calcium Supplement	Study Duration	Anatomic Site	% Change in BMD vs. Placebo/Control	Citation
Calcium Citrate Malate	2 years	Lumbar Spine	+1.03% (CCM) vs. -2.38% (Placebo)	[14]
Calcium Citrate Malate	2 years	Radial Shaft	-0.02% (CCM) vs. -3.03% (Placebo)	[14]
Calcium Citrate	5 years	Spine	1.8% higher than placebo	[7]
Calcium Citrate	5 years	Total Hip	1.6% higher than placebo	[7]

Table 3: Fracture Risk Reduction (Relative Risk, 95% Confidence Interval)

Intervention	Fracture Type	Relative Risk (95% CI)	Population	Citation
Calcium Supplements	Total Fracture	0.89 (0.81 to 0.96)	Adults >50 years	[10] [11]
Calcium Supplements	Vertebral Fracture	0.86 (0.74 to 1.00)	Adults >50 years	[10] [11]
Calcium Supplements	Hip Fracture	0.95 (0.76 to 1.18)	Adults >50 years	[10] [11]

Experimental Protocols

Bioavailability Assessment in Osteopenia Patients

A randomized, open-label clinical study compared the bioavailability of calcium lysinate, calcium carbonate, and **calcium citrate malate** in 24 osteopenia patients.[\[15\]](#)

- Study Design: Participants were randomly divided into three groups of eight.
- Intervention: Each group received one of the three calcium supplements.
- Data Collection: Blood samples were drawn at baseline and at multiple time points post-administration (30, 60, 90, 135, 180, 225, and 270 minutes) to determine serum calcium levels.[\[12\]](#)
- Outcome Measures: The primary outcomes were the area under the curve (AUC) for serum calcium concentration to assess the absorption profile and the relative bioavailability of the different calcium forms.[\[15\]](#) Bone Mineral Density (BMD) was also assessed at baseline and after 8 weeks of treatment.[\[15\]](#)

Efficacy and Safety Evaluation in Osteopenic and Osteoporotic Patients

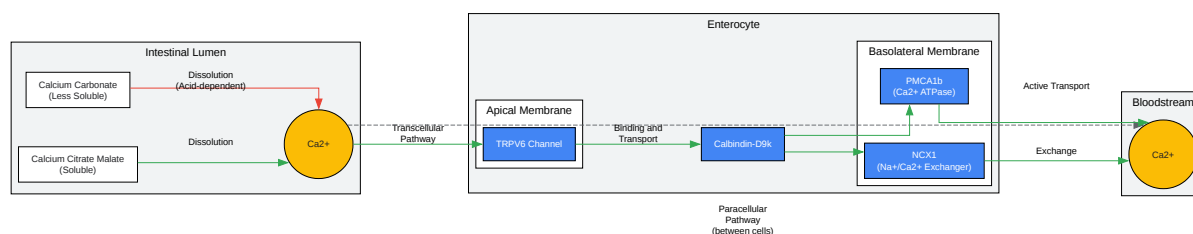
Another randomized clinical trial evaluated the efficacy and safety of a natural eggshell calcium (as carbonate), a commercial calcium carbonate (Shelcal), and CCM in 60 osteopenic and osteoporotic patients over 12 weeks.[\[12\]](#)[\[16\]](#)

- Study Design: A randomized, open-label, parallel-group interventional trial with 20 participants in each group.
- Intervention: Participants took two tablets daily of their assigned supplement.
- Outcome Measures: The primary endpoints included changes in Bone Mineral Density (BMD) T-scores, serum osteocalcin levels, and serum calcium levels to determine relative oral bioavailability. Secondary outcomes included changes in the Visual Analog Scale (VAS) for pain and quality of life questionnaires.[12][16]

Visualizing the Mechanisms

Intestinal Calcium Absorption Pathway

The absorption of calcium in the small intestine occurs through two primary pathways: the transcellular and the paracellular pathways. The transcellular pathway is an active, saturable process regulated by Vitamin D and is most prominent in the duodenum. The paracellular pathway is a passive, non-saturable process that occurs throughout the intestine. The efficiency of calcium salt dissolution is a critical first step for both pathways.

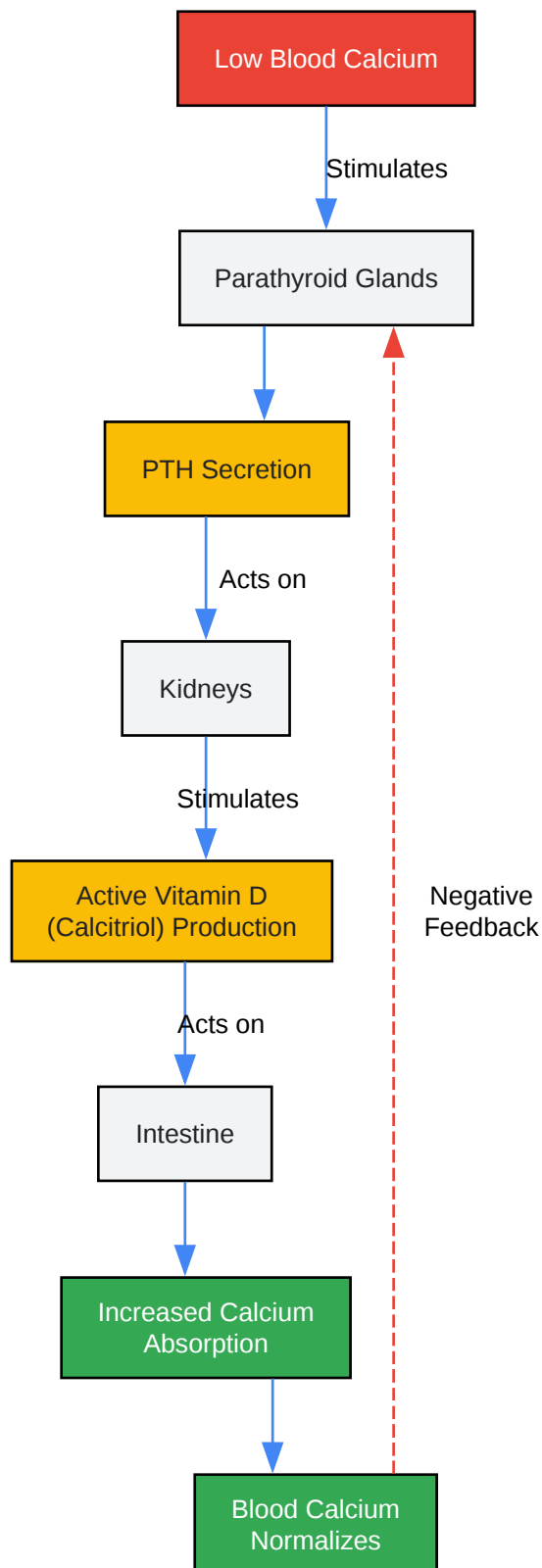


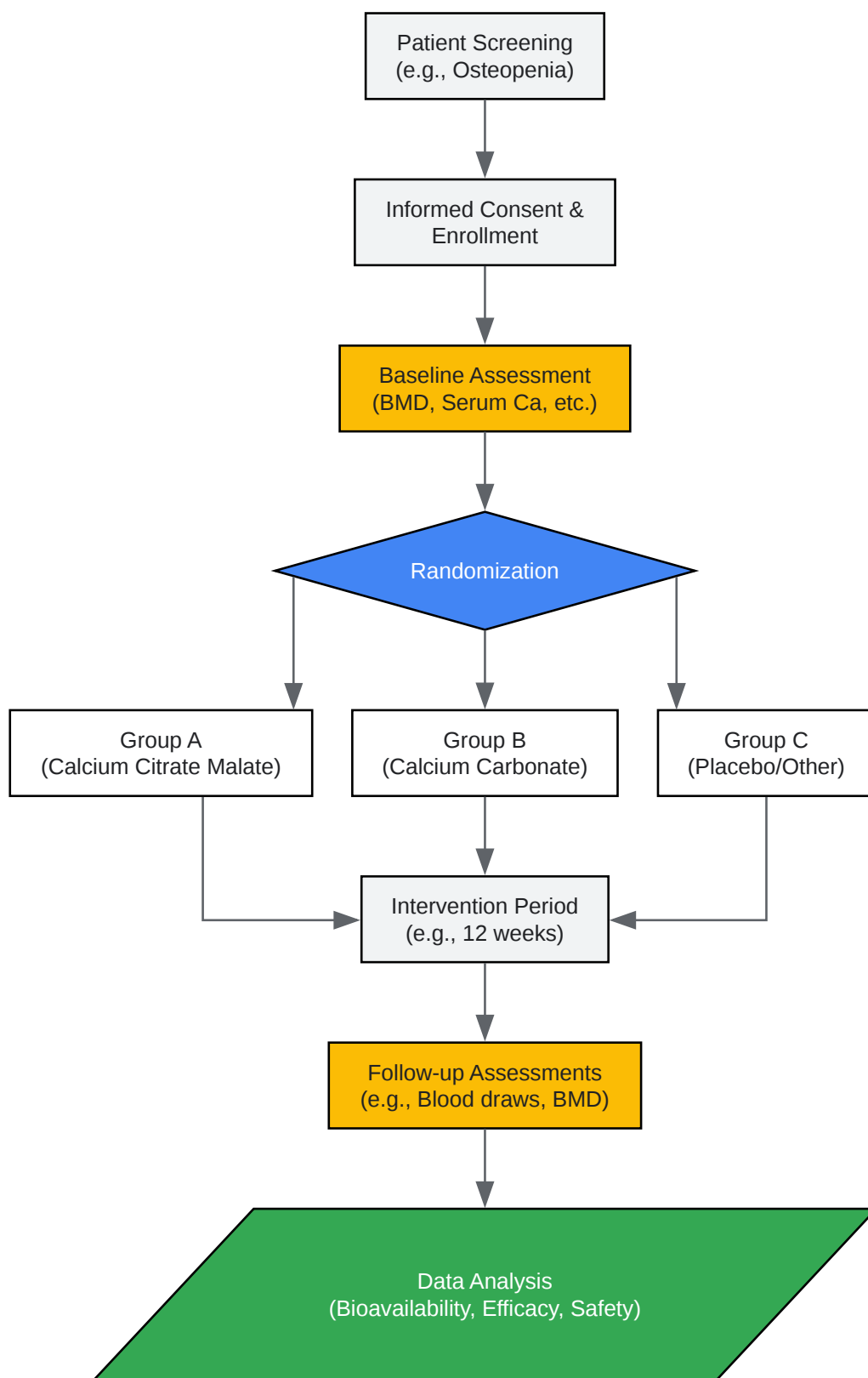
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Caption: Intestinal calcium absorption pathways.

Hormonal Regulation of Calcium Homeostasis

The maintenance of calcium homeostasis is a complex process involving the interplay of Parathyroid Hormone (PTH) and Vitamin D. Low blood calcium levels trigger the release of PTH, which in turn stimulates the production of active Vitamin D (calcitriol) in the kidneys. Calcitriol then enhances the absorption of calcium from the intestine.





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References

- 1. [human.de \[human.de\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. [ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- 5. Molecular aspects of intestinal calcium absorption - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 6. Physiology, Parathyroid Hormone - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](#)]
- 7. Randomized controlled trial of calcium in healthy older women - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 8. Vitamin D-Mediated Regulation of Intestinal Calcium Absorption [[mdpi.com](#)]
- 9. Physiology of the Calcium-Parathyroid Hormone-Vitamin D Axis - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 10. A Randomized Open-Label Clinical Study Comparing the Efficacy, Safety, and Bioavailability of Calcium Lysinate with Calcium Carbonate and Calcium Citrate Malate in Osteopenia Patients | Journal of Orthopaedic Case Reports [[jocr.co.in](#)]
- 11. [ClinicalTrials.gov \[clinicaltrials.gov\]](#)
- 12. Comparative Evaluation of Bioavailability, Efficacy and Safety of MICROCORE NESC® with Calcium Carbonate and Calcium Citrate Malate in Osteopenic and Osteoporotic Patients: A Randomized Clinical Trial - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 13. [teachmephysiology.com \[teachmephysiology.com\]](#)
- 14. Mechanisms of intestinal calcium absorption - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 15. Intestinal calcium transport: the cellular pathway - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 16. Intestinal calcium absorption: mechanisms and applications - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
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